

# Levorin antibiotic mechanism of action

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## Compound of Interest

Compound Name: *Levorin*

Cat. No.: *B608547*

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An In-depth Technical Guide on the Core Mechanism of Action of the Antibiotic **Levorin**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Levorin** is a polyene macrolide antibiotic with potent antifungal activity. Its mechanism of action is primarily centered on the disruption of fungal cell membrane integrity. This guide provides a detailed technical overview of the core mechanisms, supported by available quantitative data, detailed experimental protocols, and visualizations of the key processes.

## Core Mechanism of Action: Interaction with Ergosterol and Membrane Permeabilization

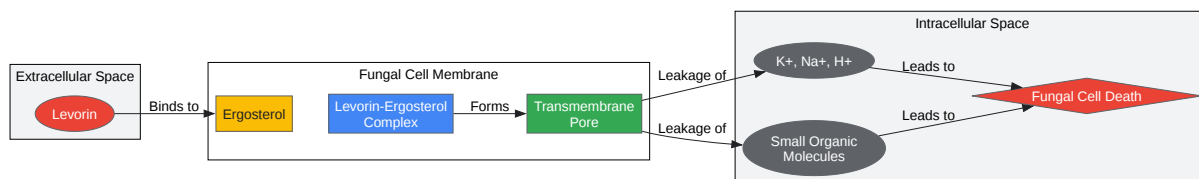
**Levorin**, a member of the aromatic heptaene subgroup of polyene macrolides, exerts its antifungal effect through a direct physical interaction with the fungal cell membrane. The primary molecular target of **Levorin** is ergosterol, the predominant sterol in fungal cell membranes. In contrast, it has a lower affinity for cholesterol, the main sterol in mammalian cell membranes, which accounts for its selective toxicity.

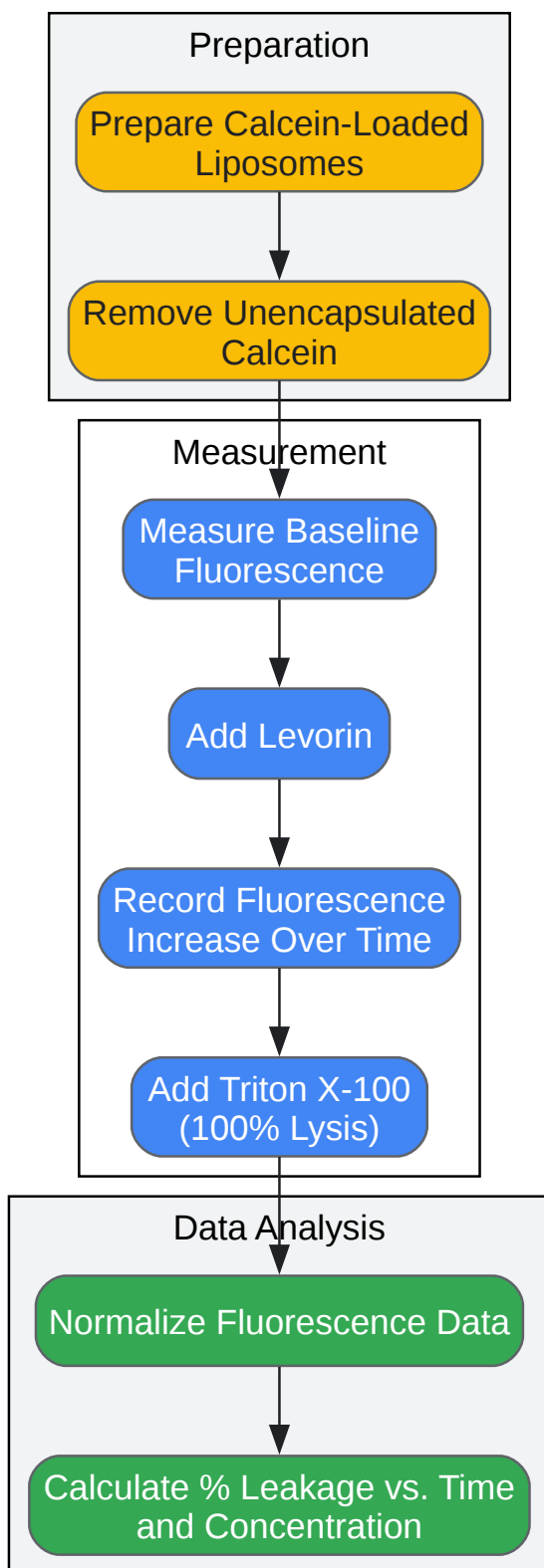
The binding of **Levorin** to ergosterol is the critical initiating event. This interaction facilitates the formation of transmembrane channels or pores. These pores disrupt the selective permeability of the fungal cell membrane, leading to the leakage of essential intracellular components, such as ions (e.g., K<sup>+</sup>) and small organic molecules. This loss of ionic homeostasis and vital cellular contents ultimately results in fungal cell death.

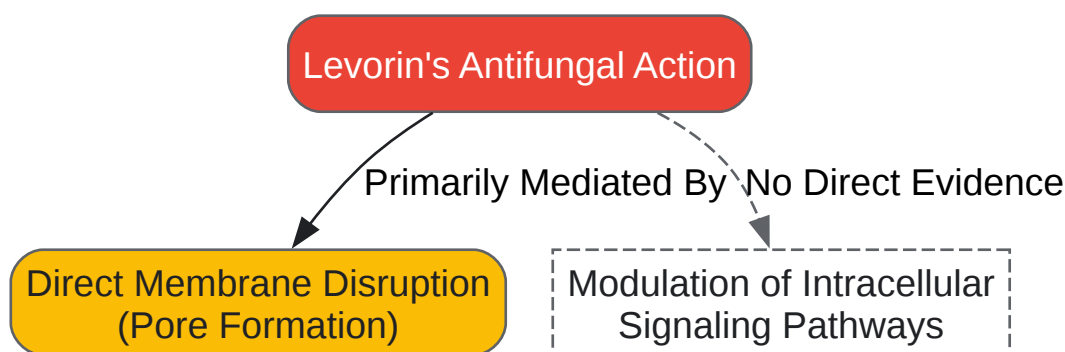
The **Levorin** complex consists of several components, including **Levorin** A0, A2, and A3.

**Levorin** A2 is the most abundant component and is structurally identical to candicidin D[1][2].

The following diagram illustrates the proposed mechanism of action of **Levorin**.







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## References

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- 2. Analytical studies on ascosin, candidin and levorin multicomponent antifungal antibiotic complexes. The stereostructure of ascosin A2 - PMC [pmc.ncbi.nlm.nih.gov]
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